

Reported LLOQs for Norgestrel in Analytical Methods

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Compound Focus: Norgestrel-d5

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The table below compiles the Lower Limits of Quantification (LLOQ) for norgestrel from recent research studies that utilize advanced mass spectrometry techniques.

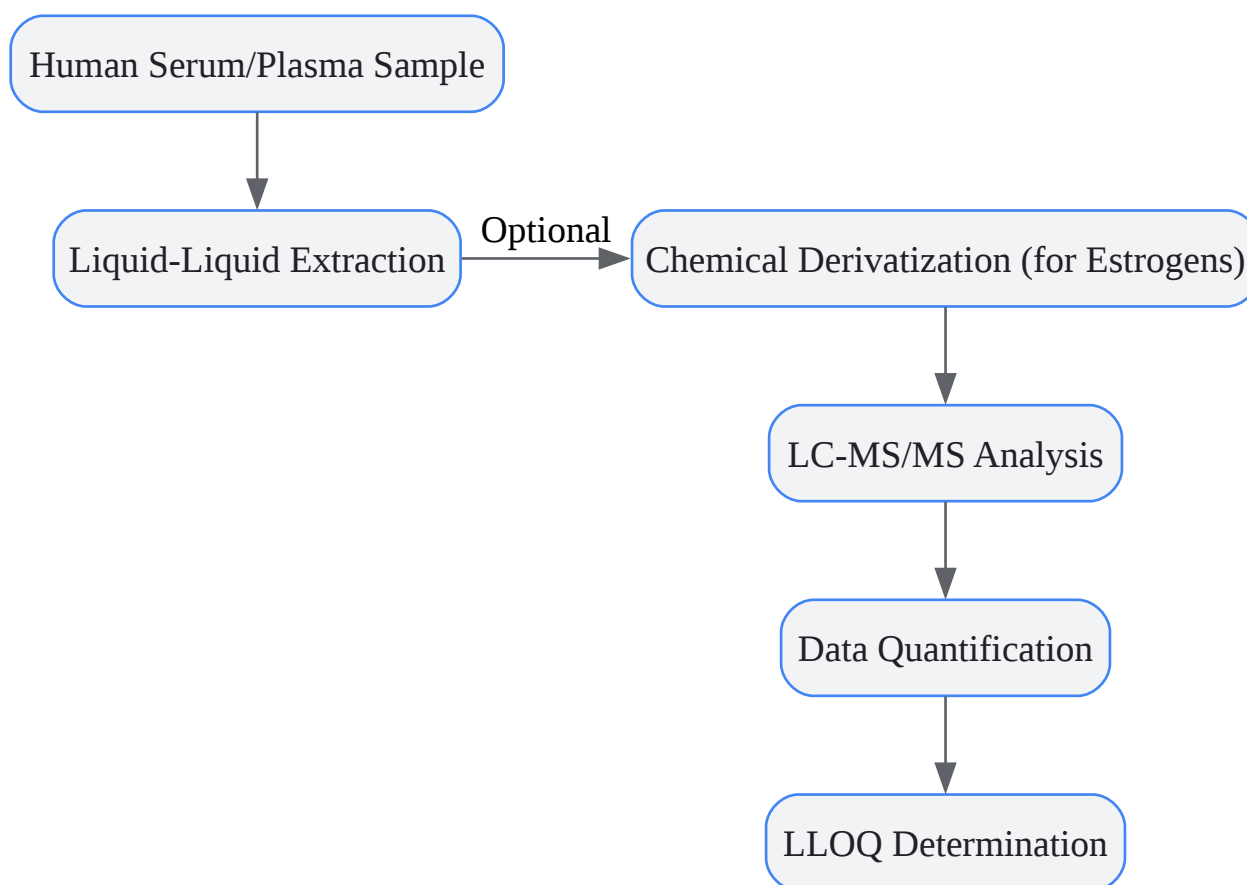
Source (Publication Year)	Analytical Technique	LLOQ for Norgestrel	Sample Matrix	Key Application Note
Blue et al. (2018) [1] [2]	LC-MS/MS	0.020 ng/mL	Human Serum	Method simultaneously quantifies 5 contraceptive & 2 endogenous steroids.
Cirincione et al. (2019) [3]	UPLC-MS/MS	25 pg/mL (0.025 ng/mL)	Human Serum	Method validated for long-term (>2 years) clinical trial robustness.
Springer Article (2019) [4]	LC-MS/MS	0.05 ng/mL	Human Plasma	Method used in a drug-interaction study with a norgestimate-containing oral contraceptive.

Experimental Protocol Overview

The methodologies from these studies share common, rigorous steps for quantifying steroid hormones in biological samples:

- **Sample Preparation:** Typically involves a **liquid-liquid extraction** step. For example, one method uses N-butylchloride to isolate the analytes from serum [3], while another uses supported liquid extraction (SLE) with dichloromethane [1]. For estrogens, a **chemical derivatization** step (e.g., using dansyl chloride) is often added to enhance detection sensitivity [3].
- **Instrumental Analysis:** All cited methods use **liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS or UPLC-MS/MS)**.
 - **Chromatography:** Separation is achieved using reversed-phase C18 columns [4] [3].
 - **Detection:** Analysis is performed in **positive ion mode** using **Selected Reaction Monitoring (SRM)** for high specificity and sensitivity [1] [3].
- **Validation:** The methods were validated by demonstrating acceptable precision and accuracy (typically within $\pm 15\%$) at the LLOQ and across the calibration range [1] [3].

The following diagram illustrates the general workflow of these analytical methods:



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References

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